

An In-Depth Technical Guide to 3-Amino-4-nitrophenol

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Compound of Interest

Compound Name: 3-Amino-4-nitrophenol

Cat. No.: B174573

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Amino-4-nitrophenol** (CAS Number: 16292-90-3), a key organic intermediate with significant applications in the pharmaceutical and chemical industries. This document details its chemical properties, synthesis protocols, primary applications, and essential safety information, presented in a format tailored for technical professionals.

Chemical and Physical Properties

3-Amino-4-nitrophenol, also known as 5-hydroxy-2-nitroaniline, is a yellow crystalline powder. [1] Its molecular structure, featuring both an amino and a nitro group on a phenol ring, makes it a versatile precursor in various synthetic pathways.[1]

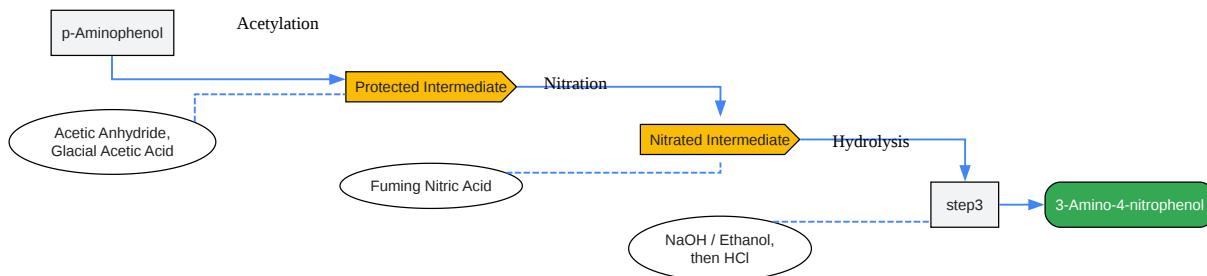
Property	Value	Reference
CAS Number	16292-90-3	[2] [3]
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[2] [4]
Molecular Weight	154.12 g/mol	[2] [4]
Appearance	Yellow crystalline powder	[1]
Melting Point	150-154°C	[1]
Solubility	Soluble in water, methanol, ethanol, and acetone	[1]
LogP	0.41	[1]
IUPAC Name	3-amino-4-nitrophenol	[2]

Synthesis of 3-Amino-4-nitrophenol

A common laboratory-scale synthesis of **3-Amino-4-nitrophenol** involves a multi-step process starting from p-aminophenol.[\[5\]](#)[\[6\]](#) The general workflow includes acetylation, nitration, and subsequent hydrolysis.

Experimental Protocol: Synthesis from p-Aminophenol[\[5\]](#)[\[6\]](#)

- Acetylation: p-Aminophenol is reacted with acetic anhydride in the presence of glacial acetic acid. The mixture is heated to reflux (approximately 128°C) for about 2 hours. This step protects the amino group for the subsequent nitration.
- Nitration: After cooling the reaction mixture to 25°C, fuming nitric acid is added dropwise while maintaining the temperature. The mixture is stirred for approximately 1.5 hours, resulting in the precipitation of yellow crystals of the nitrated intermediate.
- Hydrolysis: The isolated intermediate is then hydrolyzed using a solution of sodium hydroxide in ethanol. The mixture is heated to 60°C to remove the acetyl group and yield **3-Amino-4-nitrophenol**. The product is then precipitated by adjusting the pH with hydrochloric acid.

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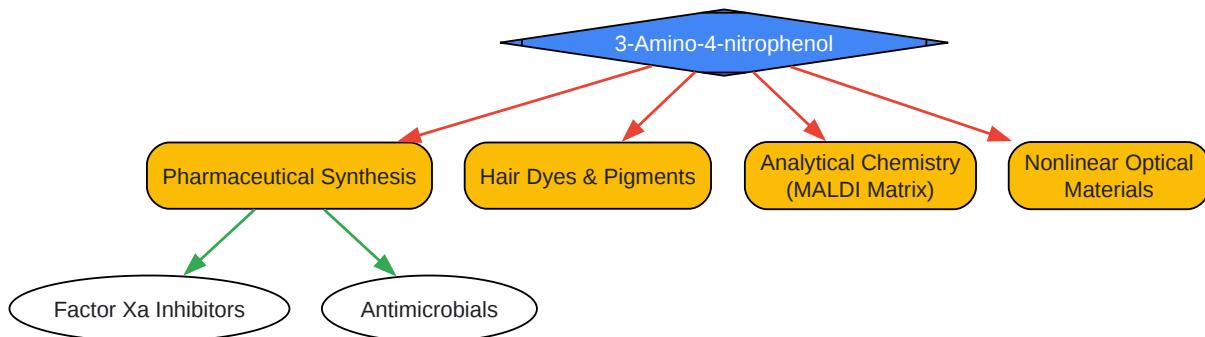
A generalized workflow for the synthesis of **3-Amino-4-nitrophenol**.

Applications in Research and Drug Development

3-Amino-4-nitrophenol serves as a crucial building block in the synthesis of various high-value organic compounds.

- **Pharmaceutical Intermediate:** It is utilized in the synthesis of benzimidazole-based Factor Xa inhibitors, which are important anticoagulants.^[1] The compound is a key precursor for creating more complex heterocyclic structures that form the core of these therapeutic agents. It is also used as an intermediate in the synthesis of other active pharmaceutical ingredients (APIs), including antimicrobials and anti-inflammatory drugs.^[7]
- **Dye and Pigment Industry:** A primary application of this compound is in the formulation of hair dyes, where it is used to produce a range of red and bordeaux shades in both non-oxidative and oxidative hair dye products.^[1]
- **Analytical Chemistry:** It has been employed as a matrix in visible matrix-assisted laser desorption/ionization (MALDI) mass spectrometry, demonstrating its utility in analytical techniques.^[1]

- Materials Science: The electronic properties of **3-Amino-4-nitrophenol** make it a precursor for novel organic nonlinear optical (NLO) materials, which have potential applications in photonics and optoelectronics.[8]



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Key application areas of **3-Amino-4-nitrophenol**.

Safety and Handling

3-Amino-4-nitrophenol is a hazardous substance and requires careful handling in a laboratory setting. It is classified as harmful and an irritant.[2]

Hazard Class	GHS Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Dermal	H312	Harmful in contact with skin
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation
Acute Toxicity, Inhalation	H332	Harmful if inhaled

Precautionary Measures:

- Handling: Use in a well-ventilated area or under a chemical fume hood.[9] Avoid breathing dust and contact with skin and eyes.[9][10] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[9][10]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[9] Keep away from strong oxidizing agents.[9]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes.[9] For skin contact, wash off immediately with soap and plenty of water.[9] If inhaled, move the person to fresh air.[9] If swallowed, rinse mouth with water and seek immediate medical attention.[9][11]

Conclusion

3-Amino-4-nitrophenol is a valuable and versatile chemical intermediate with established applications in pharmaceuticals, dyes, and analytical sciences. Its synthesis is well-documented, though it requires careful handling due to its hazardous nature. For researchers and professionals in drug development, a thorough understanding of its properties and reactivity is essential for leveraging its potential in the creation of novel compounds and materials.

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